

what is GNF-2 compound

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Compound Focus: Gnf-2

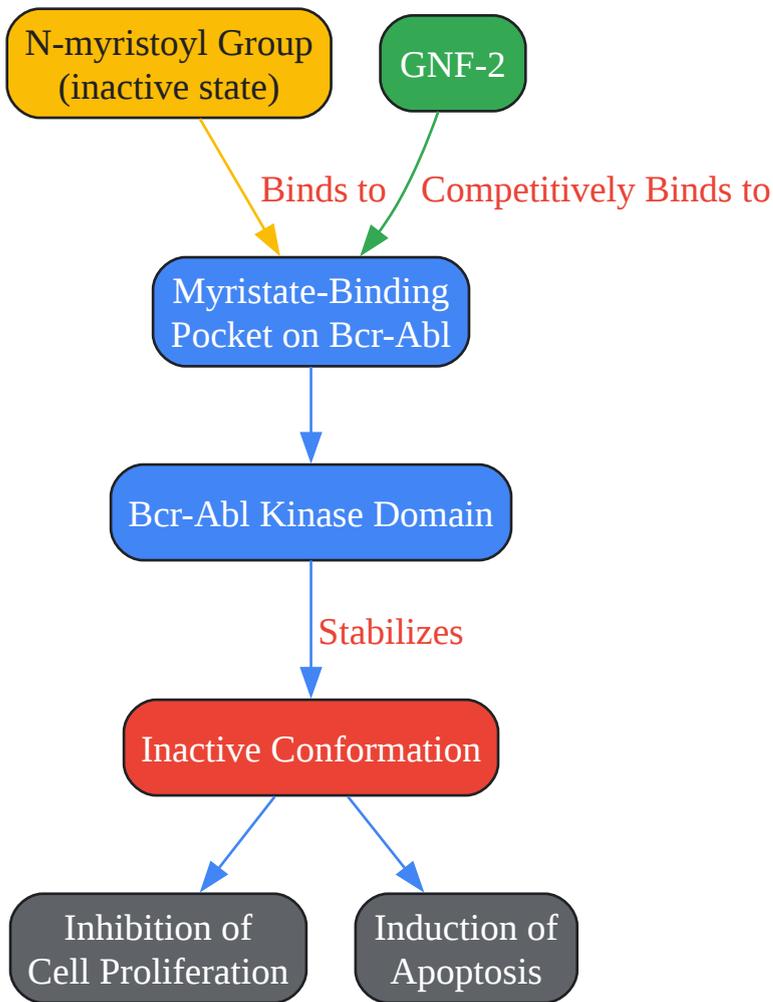
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Mechanism of Action

GNF-2 functions as an allosteric inhibitor. It does not bind to the ATP-binding site common to all kinases but instead targets a unique regulatory site known as the myristate-binding pocket [1] [2]. In its normal state, the N-terminal myristoyl group of c-Abl binds to this pocket, helping to maintain the kinase in an inactive conformation. **GNF-2** mimics this natural ligand, binding to the same pocket and stabilizing the inactive form of Bcr-Abl, which suppresses its oncogenic activity [1] [2]. The following diagram illustrates this mechanism and its cellular consequences.



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Biological Activity & Key Quantitative Data

GNF-2 demonstrates potent and specific activity against Bcr-Abl-dependent cells, with minimal effect on cells that do not express the oncogene [3] [4]. The tables below consolidate key quantitative data from biochemical and cellular assays.

Table 1: Anti-proliferative Activity (IC₅₀) in Cell Lines [3] [4] [5]

Cell Line	Description	IC ₅₀ Value
Ba/F3.p210	Mouse pro-B cells expressing Bcr-Abl	138 nM

Cell Line	Description	IC ₅₀ Value
K562	Human CML cells expressing Bcr-Abl	273 nM
SUP-B15	Human ALL cells expressing Bcr-Abl	268 nM
Ba/F3.p210E255V	Bcr-Abl with imatinib-resistance mutation	268 nM
Ba/F3.p185Y253H	Bcr-Abl with imatinib-resistance mutation	194 nM
Ba/F3 (Bcr-Abl negative)	Cells transformed by other kinases (Flt3-ITD, Tel-JAK1, etc.)	> 10 μM

Table 2: Other Key Biochemical and Cellular Activities

Assay Type	Experimental Model	Result / IC ₅₀	Reference
Bcr-Abl Autophosphorylation	Ba/F3.p210 cells	IC ₅₀ = 267 nM	[5]
CrkII Phosphorylation	c-AblG2A-expressing cells	IC ₅₀ = 51 nM	[4]
Apoptosis Induction	Ba/F3.p210 cells (48 hr treatment)	Significant effect at 1 μM	[3] [5]

Experimental Protocols

For research purposes, here are standard protocols for assessing the effects of **GNF-2** in cellular models.

Cell Proliferation Assay (MTT)

- **Cell Lines:** Ba/F3 cells expressing native or mutant Bcr-Abl (e.g., Ba/F3.p210, Ba/F3.p210E255V) [4].
- **Procedure:**
 - Plate cells in 96-well plates at a density of 0.3-0.6 x 10⁶ cells per mL.
 - Treat with a concentration gradient of **GNF-2** (e.g., 5 nM to 10 μM).
 - Incubate for 48 hours at 37°C in 5% CO₂.
 - Add MTT reagent and incubate for 2-4 hours to allow formazan crystal formation.

- Dissolve crystals with DMSO and measure absorbance at 570 nm.
- **Data Analysis:** Calculate inhibition of cell proliferation as a percentage of the growth of DMSO-treated control cells. Determine IC₅₀ values using appropriate curve-fitting software [4].

Western Blot Analysis of Signaling Pathways

- **Cell Treatment:** Treat Bcr-Abl-positive cells (e.g., Ba/F3.p210) with **GNF-2** (e.g., 0.1, 1, 10 μM) for 90 minutes [3] [5].
- **Lysis and Detection:**
 - Lyse cells and quantify protein content.
 - Separate proteins by SDS-PAGE and transfer to a membrane.
 - Probe with specific primary antibodies against:
 - Phospho-tyrosine (to detect Bcr-Abl autophosphorylation).
 - Total Bcr-Abl (loading control).
 - Phospho-Stat5 (Tyr694) and total Stat5 (downstream signaling marker).
- **Expected Result:** **GNF-2** should reduce levels of phospho-tyrosine and phospho-Stat5 in a dose-dependent manner without altering total Bcr-Abl protein levels [3] [5].

Additional Research Applications

Beyond its primary use in CML research, **GNF-2** has been utilized as a chemical tool to explore other biological pathways.

- **Neuroinflammation and Chronic Pain:** **GNF-2** attenuates the inflammatory activation of glial cells (microglia and astrocytes) by suppressing LPS-induced production of nitric oxide and pro-inflammatory cytokines like TNF-α. In vivo, it reduces pain hypersensitivity in models of diabetic and inflammatory pain [6].
- **β-Cell Survival in Diabetes:** **GNF-2** and its analog GNF-5 enhance the survival of pancreatic β-cells in a streptozotocin (STZ)-induced apoptosis model. They suppress the STZ-activated ROS-JNK-caspase 3-PKCδ signaling pathway, protecting insulin-producing cells [7].
- **Bone Homeostasis:** **GNF-2** inhibits osteoclast formation and bone-resorbing activity. In a mouse model, it prevented inflammatory bone destruction induced by LPS [8] [5].

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References

1. N-Myristoylated c-Abl Tyrosine Kinase Localizes to the ... [pmc.ncbi.nlm.nih.gov]
2. Targeting wild-type and T315I Bcr-Abl by combining ... [pmc.ncbi.nlm.nih.gov]
3. GNF-2 | Bcr-Abl Inhibitor [medchemexpress.com]
4. GNF-2 Datasheet [selleckchem.com]
5. - GNF | Bcr-Abl inhibitor | CAS 778270-11-4 | Buy 2 from Supplier... GNF 2 [invivochem.com]
6. A Bcr-Abl Inhibitor GNF-2 Attenuates Inflammatory ... [frontiersin.org]
7. Non-receptor tyrosine kinase inhibitors enhances β -cell ... [pubmed.ncbi.nlm.nih.gov]
8. - GNF | CAS#:778270-11-4 | Chemsrvc 2 [chemsrc.com]

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